

Angelic Acid Methyl Ester discovery and historical context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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An In-depth Technical Guide to the Discovery and Historical Context of **Angelic Acid Methyl Ester**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Angelic acid methyl ester, a naturally occurring unsaturated ester, has garnered interest for its presence in various plant species and its applications in the fragrance and pharmaceutical industries. This technical guide provides a comprehensive overview of the discovery, historical context, physicochemical properties, synthesis, and natural occurrence of **angelic acid methyl ester**. Detailed experimental protocols for its synthesis are provided, along with spectroscopic data for its characterization.

Introduction

Angelic acid and its esters are monocarboxylic unsaturated organic compounds found predominantly in plants of the Apiaceae family.^[1] The parent compound, angelic acid, was first isolated in 1842 by the German pharmacist Ludwig Andreas Buchner from the roots of the garden angelica (*Angelica archangelica*), from which it derives its name.^{[1][2][3][4]} Angelic acid is the cis isomer of 2-methyl-2-butenoic acid, with its more thermodynamically stable trans isomer being tiglic acid.^[3] The esters of angelic acid, known as angelates, are often the active components in various herbal medicines and contribute to the characteristic aroma of certain

essential oils.^[1] This guide focuses specifically on the methyl ester of angelic acid, detailing its history, properties, and synthesis.

Historical Context and Discovery

While the discovery of angelic acid is well-documented, the specific first isolation or synthesis of its methyl ester is less so. It is probable that methyl angelate was first prepared as a derivative of angelic acid for the purpose of structural elucidation or as part of the broader chemical analysis of essential oils where angelic acid esters are prevalent.

A significant publication in the history of angelic acid ester synthesis is the 1960 paper by S. Morris Kupchan and Adriano Afonso, which described a method for the synthesis of various esters of angelic acid.^[5] In the latter half of the 20th century, interest in angelic acid esters grew, particularly in the flavor and fragrance industry, leading to the development of industrial-scale synthetic methods. These methods often involve the isomerization of the more readily available tiglic acid or its esters.^[6]

Physicochemical Properties

Angelic acid methyl ester is a colorless to pale yellow liquid with a characteristic odor.^[7] Its key physicochemical properties are summarized in the table below, along with those of its parent compound, angelic acid, for comparison.

Property	Angelic Acid Methyl Ester	Angelic Acid
CAS Number	5953-76-4[7]	565-63-9[1]
Molecular Formula	C ₆ H ₁₀ O ₂ [8]	C ₅ H ₈ O ₂ [1]
Molecular Weight	114.14 g/mol [8]	100.12 g/mol [1]
Appearance	Colorless to pale yellow liquid[7]	Colorless monoclinic prisms[1]
Boiling Point	130 °C at 760 mmHg	185 °C at 760 mmHg[1]
Density	0.95 g/cm ³ (20/20 °C)	0.983 g/cm ³ (47 °C)[1]
Refractive Index (n _D)	1.43 (20 °C)	1.4434 (47 °C)[1]
Purity (typical)	>95.0% (GC)	-
Solubility	Soluble in methanol	Sparingly soluble in cold water; freely soluble in hot water, alcohol, and ether[1]

Synthesis of Angelic Acid Methyl Ester

The synthesis of **angelic acid methyl ester** can be achieved through several routes, primarily involving the esterification of angelic acid or the isomerization of methyl tiglate.

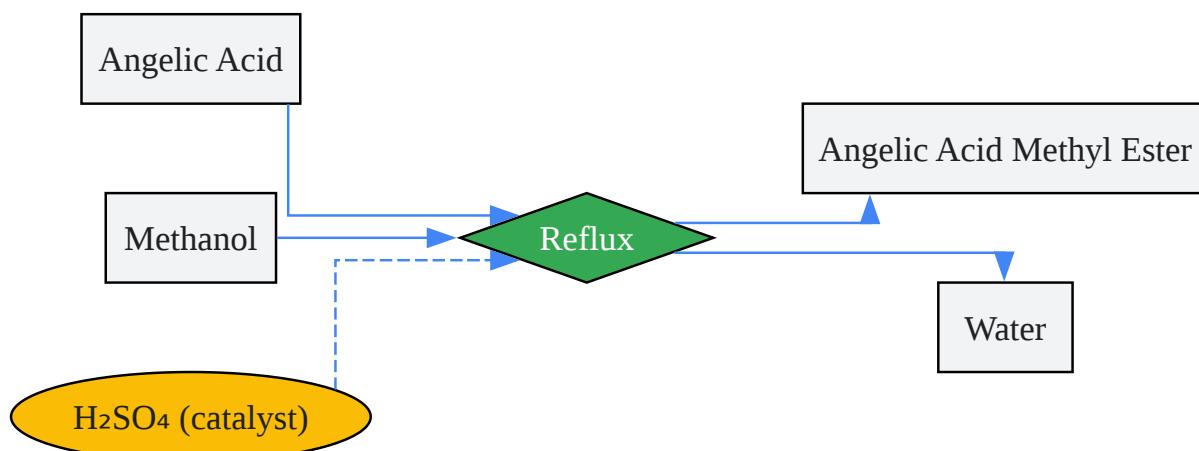
Esterification of Angelic Acid

This is a direct method where angelic acid is reacted with methanol in the presence of an acid catalyst, such as sulfuric acid or hydrochloric acid.

Experimental Protocol: Fischer Esterification of Angelic Acid

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve angelic acid (1 equivalent) in an excess of methanol (e.g., 10-20 equivalents).
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) to the solution.

- Reflux: Heat the reaction mixture to reflux and maintain for several hours (e.g., 4-6 hours), monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After completion, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
- Extraction: Dissolve the residue in diethyl ether and wash sequentially with a saturated aqueous solution of sodium bicarbonate (to neutralize the acid catalyst and any unreacted angelic acid) and brine.
- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent to yield crude **angelic acid methyl ester**.
- Purification: Purify the crude product by fractional distillation under reduced pressure.



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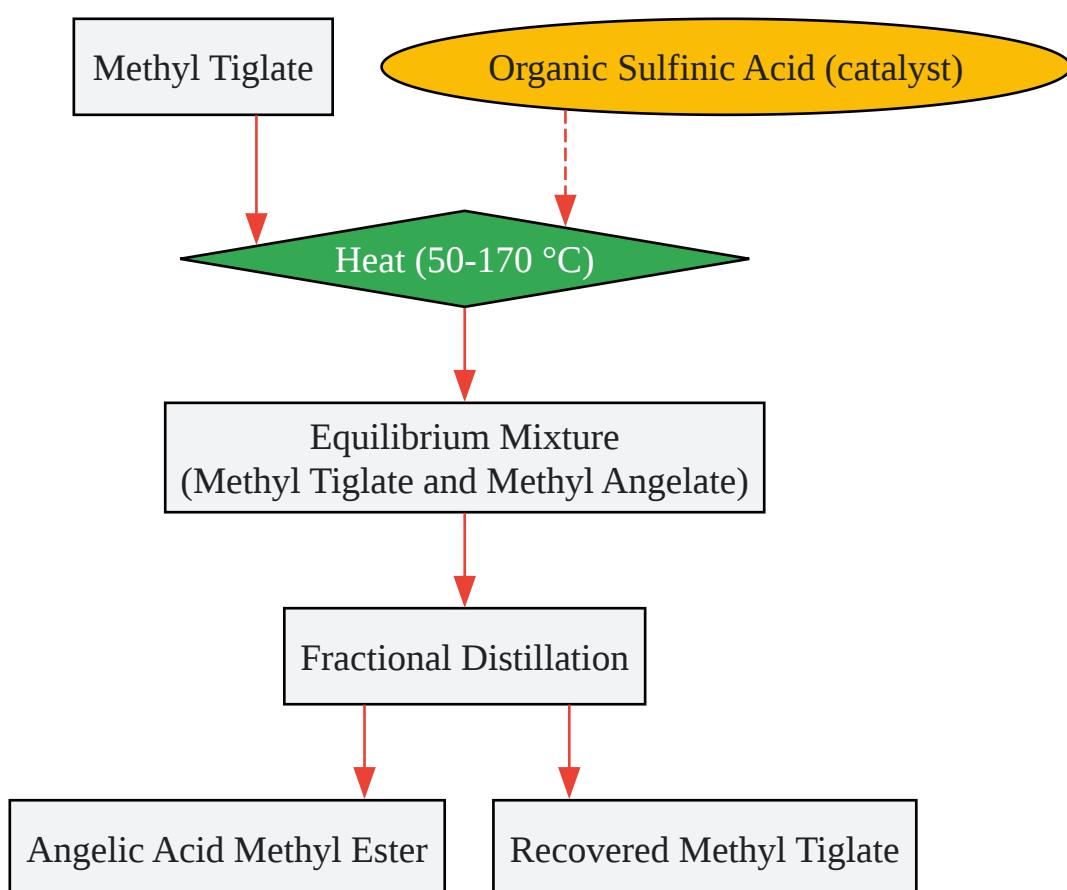
Fischer Esterification of Angelic Acid

Isomerization of Methyl Tiglate

Due to the higher thermodynamic stability and often greater availability of tiglic acid, a common industrial approach is to synthesize methyl tiglate first and then isomerize it to **angelic acid methyl ester**.

Experimental Protocol: Isomerization of Methyl Tiglate

- Reaction Setup: In a suitable reaction vessel, place methyl tiglate and a catalytic amount of an organic sulfinic acid, such as p-toluenesulfinic acid (typically 0.01% to 10% by weight of the methyl tiglate).[6]
- Heating: Heat the mixture to a temperature in the range of 50-170 °C.[6] The reaction is often carried out without a solvent.
- Equilibrium: The reaction will proceed to a thermal equilibrium mixture containing both methyl tiglate and methyl angelate. The content of methyl angelate in the equilibrium mixture is typically around 7-10%. [9]
- Purification: The desired methyl angelate can be separated from the unreacted methyl tiglate by fractional distillation under reduced pressure, taking advantage of their different boiling points (methyl angelate has a lower boiling point).[6]



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Isomerization of Methyl Tiglate to Methyl Angelate

Natural Occurrence

Angelic acid methyl ester has been identified as a volatile component in a number of plant species. Its presence contributes to the floral and fruity aromas of these plants. Some notable examples include:

- Champaca Concrete (*Michelia alba*): Found at a concentration of approximately 0.13%.[\[7\]](#)
- Magnolia Species: Identified in various magnolia species, including *Liriodendron tulipifera* (Tulip tree), *Magnolia grandiflora* (Southern magnolia), and *Magnolia heptapeta* (Yulan magnolia).[\[10\]](#)
- Roman Chamomile (*Anthemis nobilis*): While the oil is rich in various angelate esters, the specific presence of methyl angelate is also reported.[\[1\]](#)

Spectroscopic Characterization

The structure of **angelic acid methyl ester** can be confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the two methyl groups, the vinyl proton, and the methoxy group protons. The coupling between the vinyl proton and the adjacent methyl group protons will be observable.
 - ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbonyl carbon, the two olefinic carbons, the two methyl carbons, and the methoxy carbon.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit a strong absorption band for the C=O stretching of the ester group (around $1715\text{-}1740\text{ cm}^{-1}$), as well as C=C stretching (around $1640\text{-}1680\text{ cm}^{-1}$) and C-O stretching vibrations.
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak (M^+) at m/z 114.[\[11\]](#) Fragmentation patterns will be consistent with the structure of an unsaturated methyl ester.

Applications and Future Perspectives

Angelic acid methyl ester is primarily used in the fragrance industry for its pleasant, fruity-herbaceous odor. Its presence in natural extracts also makes it a marker compound for the quality control of essential oils. In the context of drug development, while the parent angelic acid and other esters have shown various biological activities, including sedative and anti-inflammatory effects, the specific pharmacological profile of the methyl ester is an area for further investigation. Its potential as a lead compound or a scaffold for the synthesis of novel therapeutic agents remains to be fully explored.

Conclusion

Angelic acid methyl ester, while not having a singular, celebrated moment of discovery like its parent acid, holds a significant place in the chemistry of natural products and fragrances. Its synthesis, primarily through the esterification of angelic acid or isomerization of methyl tiglate, is well-established. With its presence in various aromatic plants and its pleasant organoleptic properties, it continues to be a compound of interest for chemists and researchers in various fields. Future studies may further elucidate its potential biological activities, opening new avenues for its application in the pharmaceutical and nutraceutical industries.

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- To cite this document: BenchChem. [Angelic Acid Methyl Ester discovery and historical context]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153205#angelic-acid-methyl-ester-discovery-and-historical-context]

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